

Application Notes and Protocols for High-Throughput Screening of PARP Inhibitors

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Compound of Interest

Compound Name: *PARP1-IN-37*

Cat. No.: *B10842074*

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Introduction

Poly(ADP-ribose) polymerase 1 (PARP1) is a key enzyme in the DNA damage response (DDR) pathway, playing a critical role in the repair of DNA single-strand breaks (SSBs). The inhibition of PARP1 has emerged as a promising therapeutic strategy in oncology, particularly for cancers with deficiencies in other DNA repair pathways, such as those harboring BRCA1 or BRCA2 mutations. This concept, known as synthetic lethality, has led to the development and approval of several PARP inhibitors (PARPis) for the treatment of various cancers, including ovarian, breast, prostate, and pancreatic cancer.^[1]

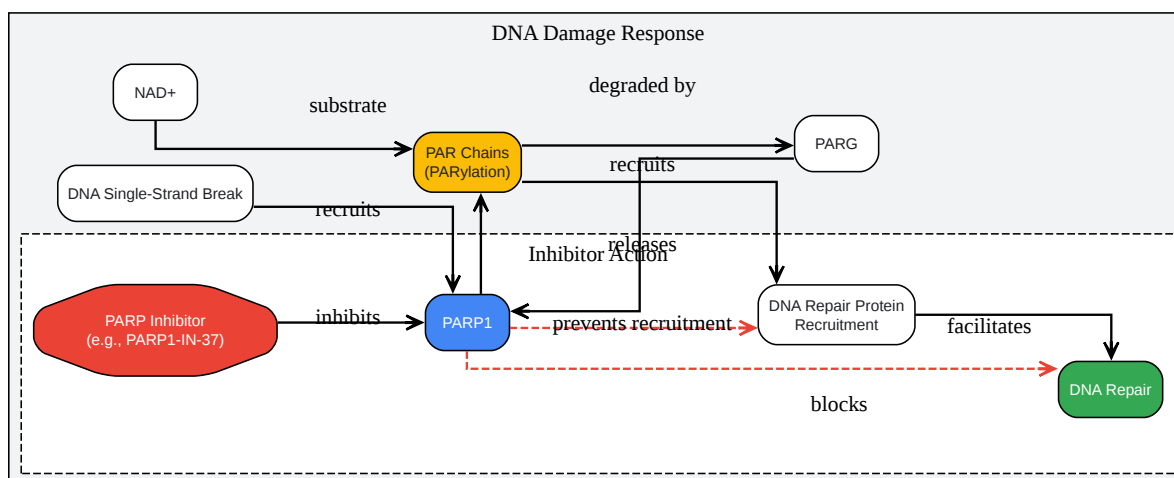
High-throughput screening (HTS) is a crucial component of the drug discovery process, enabling the rapid evaluation of large compound libraries to identify novel and potent PARP1 inhibitors. A variety of HTS-compatible assays have been developed to measure PARP1 activity and its inhibition. These assays are based on different principles, including the detection of poly(ADP-ribose) (PAR) formation, PARP1's catalytic activity, or the trapping of PARP1 on DNA. This document provides detailed application notes and protocols for the high-

throughput screening of PARP1 inhibitors, using well-characterized compounds as examples to illustrate the methodologies.

PARP1 Signaling Pathway in DNA Repair

PARP1 is one of the first proteins to be recruited to sites of DNA single-strand breaks.^[2] Upon binding to damaged DNA, PARP1 undergoes a conformational change that activates its catalytic domain. Using nicotinamide adenine dinucleotide (NAD⁺) as a substrate, PARP1 synthesizes long, branched chains of poly(ADP-ribose) (PAR) on itself and other acceptor proteins, a process called PARylation. This PARylation serves as a scaffold to recruit other DNA repair proteins to the site of damage, facilitating the repair process.^{[2][3]} Once the repair is complete, the PAR chains are degraded by poly(ADP-ribose) glycohydrolase (PARG), and PARP1 is released from the DNA.

PARP inhibitors can function through two primary mechanisms: catalytic inhibition and PARP trapping. Catalytic inhibition prevents the synthesis of PAR, thereby hindering the recruitment of the DNA repair machinery. PARP trapping is a phenomenon where the inhibitor stabilizes the PARP1-DNA complex, preventing the enzyme's release even after repair.^{[2][4]} These trapped PARP-DNA complexes are highly cytotoxic as they can obstruct DNA replication and transcription, leading to the formation of double-strand breaks.^{[4][5]}



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Caption: PARP1 signaling in DNA repair and inhibitor action.

High-Throughput Screening Assays for PARP1 Inhibitors

Several HTS methodologies are available to identify and characterize PARP1 inhibitors. The choice of assay depends on the specific goals of the screen, such as identifying catalytic inhibitors versus compounds that promote PARP trapping.

Fluorescence Polarization (FP) Based PARP1 Trapping Assay

This assay measures the ability of a compound to trap PARP1 on a fluorescently labeled DNA oligonucleotide.^{[2][6]} In the absence of a trapping inhibitor, activated PARP1 auto-PARylates

and dissociates from the DNA, resulting in a low FP signal. A trapping inhibitor stabilizes the PARP1-DNA complex, leading to a high FP signal.

Experimental Protocol:

- Reagent Preparation:
 - Assay Buffer: 50 mM Tris-HCl (pH 8.0), 50 mM NaCl, 1 mM MgCl₂, 0.1% (v/v) Triton X-100, and 1 mM DTT.
 - PARP1 Enzyme: Recombinant human PARP1 diluted in assay buffer to the desired concentration (e.g., 2 nM).
 - Fluorescent DNA Probe: A single-stranded or nicked double-stranded DNA oligonucleotide labeled with a fluorophore (e.g., FAM) at a concentration of 10 nM.
 - NAD⁺: Diluted in assay buffer to a final concentration of 100 μM.
 - Test Compounds: Serially diluted in DMSO and then in assay buffer. The final DMSO concentration should be ≤1%.
- Assay Procedure (384-well plate format):
 - Add 5 μL of test compound or vehicle control (DMSO) to the wells.
 - Add 5 μL of PARP1 enzyme solution to all wells except the blank.
 - Add 5 μL of the fluorescent DNA probe to all wells.
 - Incubate for 15 minutes at room temperature.
 - Initiate the reaction by adding 5 μL of NAD⁺ solution.
 - Incubate for 60 minutes at room temperature, protected from light.
 - Measure fluorescence polarization using a plate reader with appropriate filters.
- Data Analysis:

- Calculate the change in millipolarization (mP) units.
- Plot the mP values against the logarithm of the inhibitor concentration and fit the data to a sigmoidal dose-response curve to determine the EC50 for PARP1 trapping.

AlphaLISA (Amplified Luminescent Proximity Homogeneous Assay)

The AlphaLISA is a bead-based immunoassay that can be used to quantify the product of the PARP1 enzymatic reaction, PAR.[7][8] In this assay, a biotinylated histone substrate is PARylated by PARP1. The resulting PAR chains are then detected by a specific antibody conjugated to an acceptor bead and streptavidin-coated donor beads that bind to the biotinylated histone. Upon excitation, the donor bead generates singlet oxygen, which diffuses to the nearby acceptor bead, resulting in a chemiluminescent signal.

Experimental Protocol:

- Reagent Preparation:
 - Assay Buffer: 50 mM Tris-HCl (pH 7.5), 50 mM NaCl, 1 mM MgCl₂, 0.01% (v/v) Tween-20, and 1 mM DTT.
 - PARP1 Enzyme: Recombinant human PARP1 diluted in assay buffer (e.g., 0.5 nM).
 - Biotinylated Histone H1 Substrate: Diluted in assay buffer (e.g., 20 nM).
 - NAD⁺: Diluted in assay buffer to a final concentration of 100 μM.
 - Test Compounds: Serially diluted in DMSO and then in assay buffer (final DMSO ≤1%).
 - AlphaLISA Acceptor Beads: Coated with an anti-PAR antibody.
 - AlphaLISA Donor Beads: Coated with streptavidin.
- Assay Procedure (384-well plate format):
 - Add 2.5 μL of test compound or vehicle control.

- Add 2.5 μ L of a mixture of PARP1 enzyme and biotinylated histone substrate.
- Initiate the reaction by adding 2.5 μ L of NAD⁺ solution.
- Incubate for 60 minutes at room temperature.
- Add 7.5 μ L of a mixture of acceptor beads and anti-PAR antibody.
- Incubate for 60 minutes at room temperature in the dark.
- Add 10 μ L of donor beads.
- Incubate for 60 minutes at room temperature in the dark.
- Read the plate on an AlphaScreen-capable plate reader.
- Data Analysis:
 - Plot the AlphaLISA signal against the logarithm of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

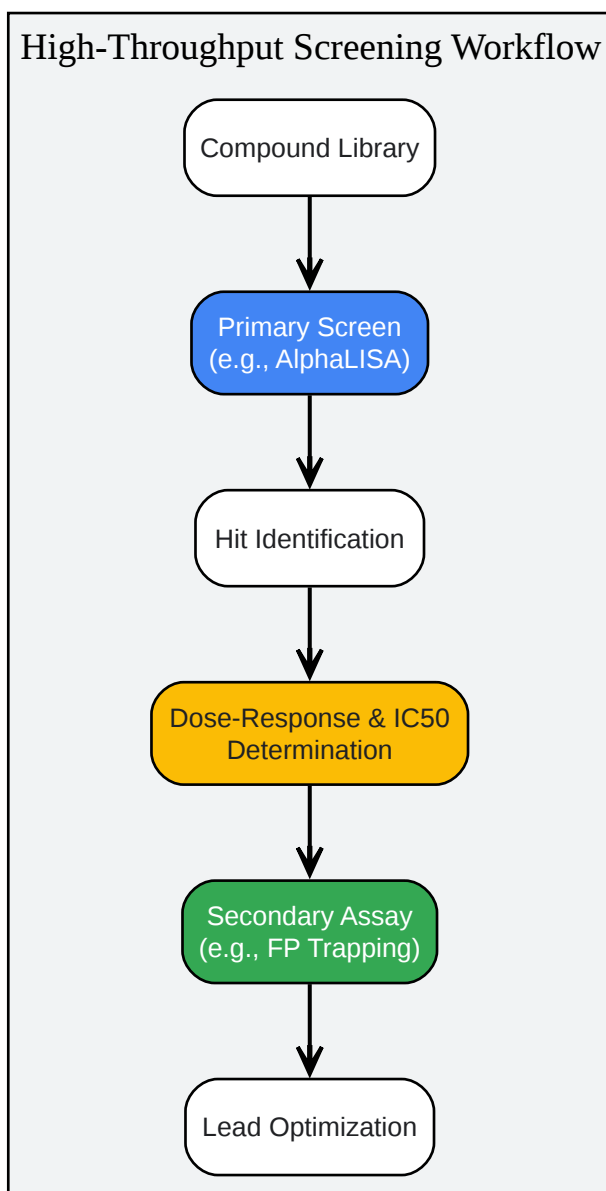
Homogeneous Time-Resolved Fluorescence (HTRF) Assay

HTRF assays are based on Förster Resonance Energy Transfer (FRET) between a donor and an acceptor fluorophore. In the context of PARP1, this can be used to detect either PAR formation or the cleavage of PARP1 during apoptosis. For activity assays, a biotinylated substrate and an anti-PAR antibody labeled with a FRET pair are used.

Experimental Protocol:

- Reagent Preparation:
 - Assay Buffer: As per the manufacturer's recommendation (e.g., Cisbio Bioassays).
 - PARP1 Enzyme: Recombinant human PARP1.
 - Biotinylated Substrate (e.g., Histone):

- NAD⁺:
- Test Compounds: Serially diluted.
- HTRF Detection Reagents: Streptavidin-Europium cryptate (donor) and anti-PAR antibody-d2 (acceptor).
- Assay Procedure (384-well plate format):
 - Add test compound or vehicle.
 - Add PARP1 enzyme and biotinylated substrate.
 - Initiate the reaction with NAD⁺.
 - Incubate for a specified time (e.g., 60 minutes) at room temperature.
 - Add the HTRF detection reagents.
 - Incubate for 60 minutes to overnight at room temperature.
 - Read the HTRF signal (emission at 665 nm and 620 nm) on a compatible plate reader.
- Data Analysis:
 - Calculate the HTRF ratio (665 nm / 620 nm) * 10,000.
 - Plot the HTRF ratio against the logarithm of the inhibitor concentration to determine the IC₅₀.



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